

Physical properties of 4-iodo-1,1'-biphenyl

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Compound of Interest

Compound Name: *4-Iodobiphenyl*

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An In-depth Technical Guide to the Physical Properties of 4-iodo-1,1'-biphenyl

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physical properties of 4-iodo-1,1'-biphenyl (CAS No: 1591-31-7), a key intermediate in the synthesis of biphenyl liquid crystal materials and a versatile reagent in cross-coupling reactions for drug development.[\[1\]](#)[\[2\]](#) The information is presented to support laboratory research, chemical synthesis, and quality control processes.

Core Physicochemical Properties

4-iodo-1,1'-biphenyl is an off-white crystalline solid at room temperature.[\[3\]](#)[\[4\]](#)[\[5\]](#) Its structural and physical data are essential for handling, storage, and application in synthetic chemistry. The key quantitative properties are summarized below.

Table 1: General and Physical Properties of 4-iodo-1,1'-biphenyl

Property	Value	Source(s)
Molecular Formula	$C_{12}H_9I$	[3][6][7]
Molecular Weight	280.10 g/mol	[8][9]
Appearance	Off-white to pale cream crystalline powder	[3][4][7]
Melting Point	110-114 °C	[3][9]
Boiling Point	320 °C (lit.)	[3][4][6]
Density	1.6696 g/cm ³ (rough estimate)	[3][4][10]
Flash Point	145.8 °C	[3]
Vapor Pressure	0.000517 mmHg at 25 °C	[3]

Table 2: Solubility Profile

Solvent	Solubility	Source(s)
Water	Slightly soluble	[3][4][5]

Spectral Data for Structural Elucidation

Spectroscopic analysis is critical for confirming the identity and purity of 4-iodo-1,1'-biphenyl. Comprehensive spectral data, including ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry, are publicly available through databases such as PubChem and SpectraBase.[8][11]

- ¹H and ¹³C NMR Spectroscopy: Provides detailed information about the hydrogen and carbon framework of the molecule, confirming the biphenyl structure and the position of the iodo-substituent.[8][11]
- Infrared (IR) Spectroscopy: Reveals the characteristic vibrational frequencies of the molecule, including C-H and C=C bonds of the aromatic rings.[8]
- Mass Spectrometry (MS): Determines the molecular weight and fragmentation pattern, confirming the elemental composition.[8]

Experimental Protocols

The following sections detail standardized laboratory methods for determining the key physical properties of solid organic compounds like 4-iodo-1,1'-biphenyl.

Melting Point Determination

The melting point is a crucial indicator of purity for a crystalline solid.[12] A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure compound, while impurities tend to depress and broaden the melting range.[12][13]

Methodology: Capillary Tube Method

- Sample Preparation: A small amount of dry, finely powdered 4-iodo-1,1'-biphenyl is packed into a capillary tube, sealed at one end, to a height of 1-2 cm.[14][15]
- Apparatus Setup: The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is placed in a heating apparatus, such as a Thiele tube containing mineral oil or an electrically heated metal block (e.g., Mel-Temp apparatus).[12][14]
- Heating: The apparatus is heated slowly and steadily, at a rate of approximately 2°C per minute, especially when approaching the expected melting point.[12]
- Observation: The temperature at which the substance first begins to melt (t_1) and the temperature at which it becomes completely liquid (t_2) are recorded.[15] The melting point is reported as the range $t_1 - t_2$.

Boiling Point Determination

While 4-iodo-1,1'-biphenyl is a solid at room temperature, its boiling point is a key property for purification by distillation under vacuum.[16] The standard method for small quantities involves the Siwoloboff method.

Methodology: Micro Boiling Point Determination

- Sample Preparation: A few milliliters of the substance (if melted) or a solution in a high-boiling solvent are placed in a small test tube or fusion tube.[17][18]

- Apparatus Setup: A capillary tube, sealed at one end, is placed inside the test tube with its open end submerged in the liquid.[18][19] The test tube is then attached to a thermometer and heated in a suitable bath.
- Heating: The bath is heated gently. As the temperature rises, air trapped in the capillary tube will bubble out.[20]
- Observation: The heating is stopped when a continuous and rapid stream of bubbles emerges from the capillary. The liquid will begin to draw back into the capillary as the apparatus cools. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[18] This is the point where the vapor pressure of the substance equals the atmospheric pressure.[20]

Solubility Determination

Solubility tests provide insights into the polarity of a molecule and the presence of functional groups that can interact with a solvent.[21]

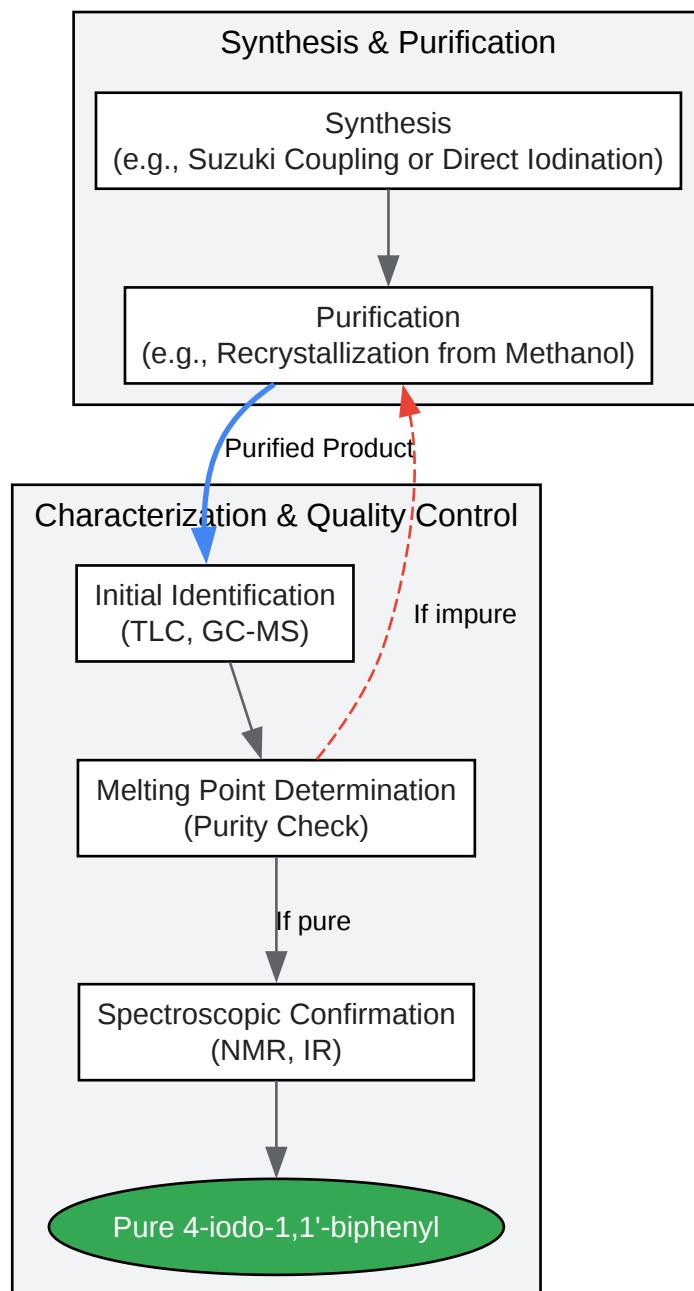
Methodology: Qualitative Solubility Test

- Sample Preparation: A small, measured amount of 4-iodo-1,1'-biphenyl (e.g., 25 mg) is placed into a small test tube.[22]
- Solvent Addition: A measured volume of the chosen solvent (e.g., 0.75 mL of water) is added in portions.[22]
- Mixing: After each addition, the test tube is shaken vigorously for 10-20 seconds.[22][23]
- Observation: The compound is classified as "soluble" if it dissolves completely, "partially soluble" if some but not all dissolves, and "insoluble" if no significant dissolution is observed. [23] This process is repeated with a range of solvents, including different organic solvents, dilute acids, and dilute bases, to build a complete solubility profile.[24]

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the synthesis and characterization of 4-iodo-1,1'-biphenyl, highlighting the role of physical property determination in quality

assessment.



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Caption: Workflow for Synthesis and Characterization.

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